

Unveiling the Triterpenoid Architecture of Melilotigenin C: A Technical Guide

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Compound of Interest

Compound Name: Melilotigenin C

Cat. No.: B1631385

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Abstract

Melilotigenin C, a lesser-known triterpenoid, presents a unique structural framework that warrants in-depth investigation for its potential pharmacological applications. This technical guide provides a comprehensive overview of the core structural features of **Melilotigenin C**, including its chemical identity and foundational properties. Due to the limited publicly available experimental data, this document focuses on presenting the established chemical information and outlines the standard experimental protocols utilized for the isolation and structural elucidation of similar triterpenoid compounds. This guide serves as a foundational resource for researchers initiating studies on **Melilotigenin C**, providing the necessary groundwork for future exploration of its bioactivity and therapeutic potential.

Core Structure and Chemical Identity

Melilotigenin C is a pentacyclic triterpenoid with the systematic IUPAC name (4S,4aR,6aR,6bS,8aR,9R,12aS,14aR,14bR)-9-Hydroxy-4-(hydroxymethyl)-4,6a,6b,8a,11,11,14b-heptamethyl-1,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,14,14a,14b-octadecahydricen-3(2H)-one. Its chemical structure is characterized by an oleanane-type skeleton, a common framework among triterpenoids.

Table 1: Chemical and Physical Properties of **Melilotigenin C**

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₃	Pharmaffiliates[1]
Molecular Weight	456.71 g/mol	Pharmaffiliates[1]
CAS Number	188970-21-0	Pharmaffiliates[1]
Synonyms	Not Available	-
Appearance	Not Available	-
Storage	2-8°C Refrigerator	Pharmaffiliates[1]

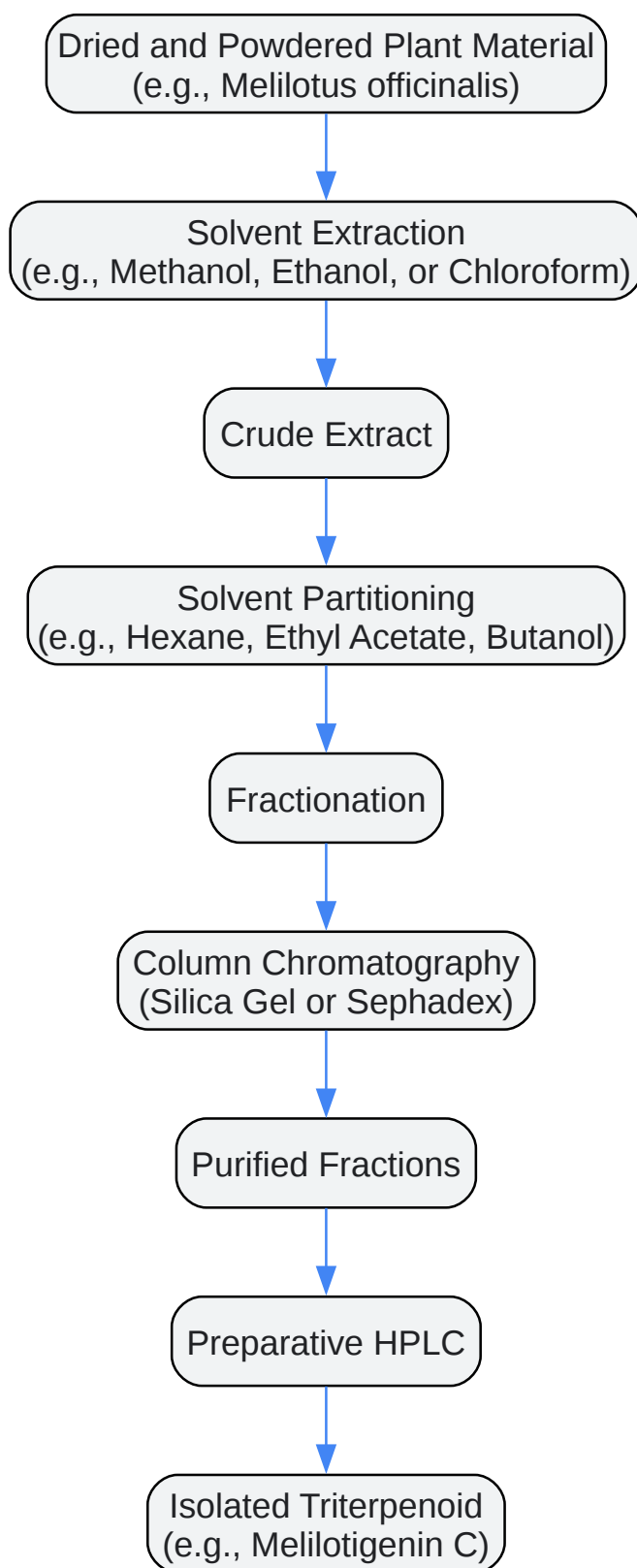
Experimental Protocols

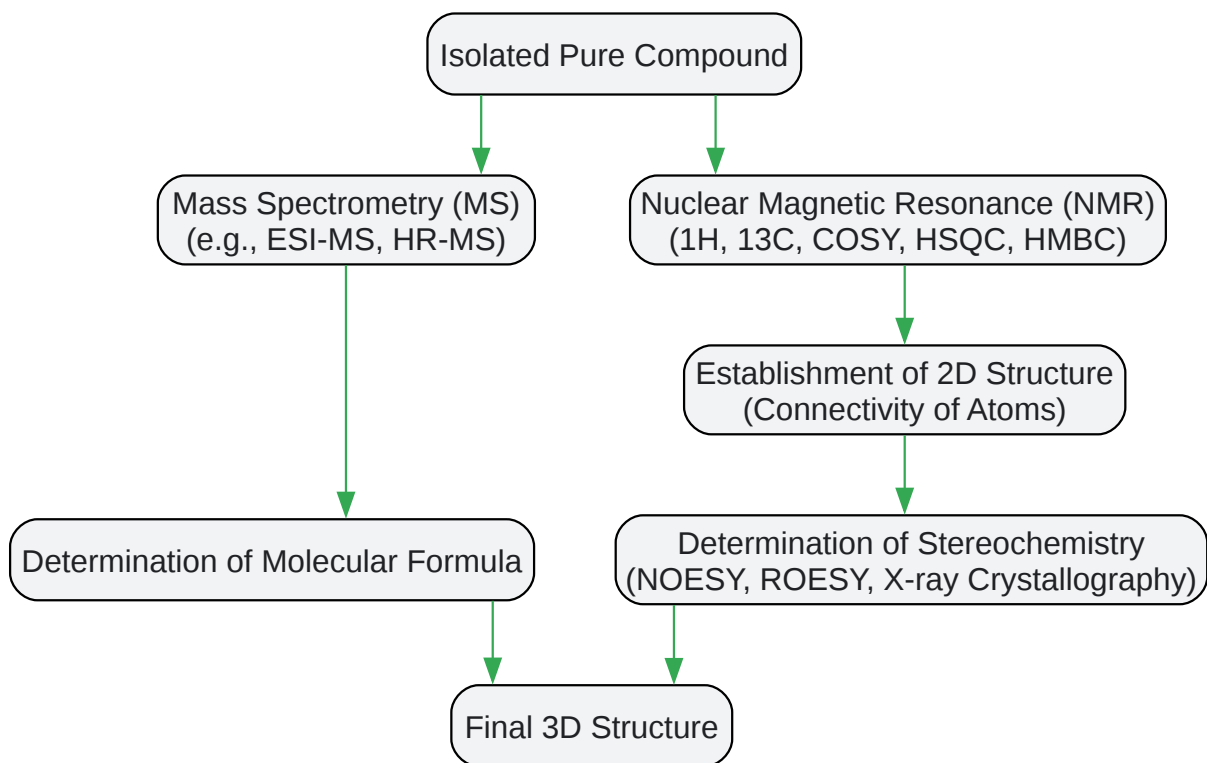
While specific experimental data for **Melilotigenin C** is not readily available in public databases, the following sections outline the standard methodologies employed for the isolation and structural characterization of triterpenoids from plant sources, such as *Melilotus* species. These protocols are based on established practices in natural product chemistry.

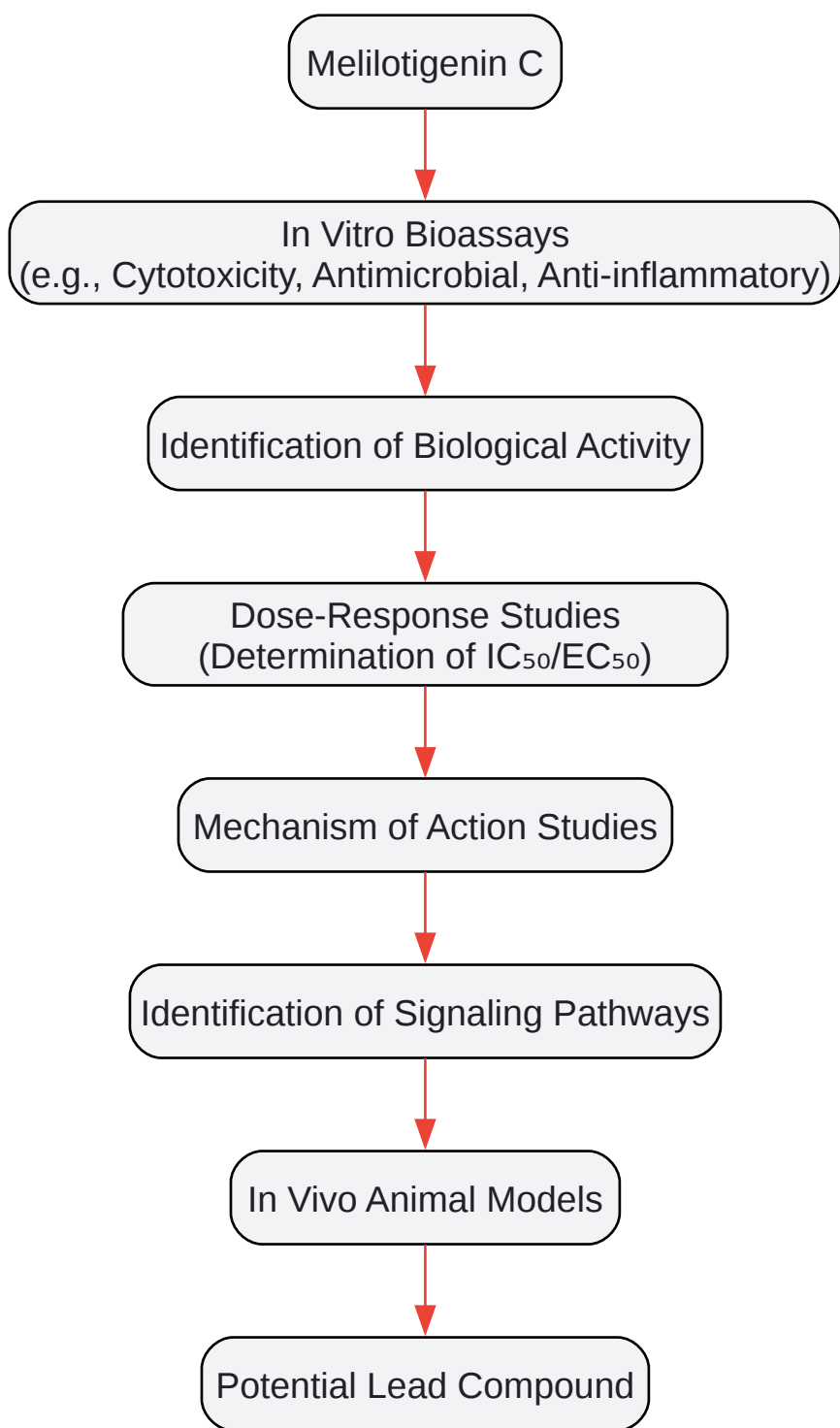
Isolation of Triterpenoids from Plant Material

The isolation of triterpenoids from plant sources like *Melilotus officinalis* typically involves a multi-step extraction and chromatographic purification process.

Workflow for Triterpenoid Isolation







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References

- 1. ICI Journals Master List [journals.indexcopernicus.com]
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